

Cyclopentyl Dodecanoate as a Flavor and Fragrance Intermediate: Application Notes and Protocols

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Compound of Interest

Compound Name: Cyclopentyl dodecanoate

Cat. No.: B15376789

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Abstract

Cyclopentyl dodecanoate is an ester with potential applications as a flavor and fragrance intermediate. Due to limited publicly available data on this specific compound, this document provides a hypothetical yet scientifically grounded overview of its potential characteristics and use. The information herein is extrapolated from the known properties of structurally related compounds, such as other dodecanoate esters and cyclopentyl derivatives. These notes offer detailed protocols for the synthesis, purification, and sensory evaluation of **cyclopentyl dodecanoate**, providing a framework for its investigation as a novel ingredient.

Hypothetical Physicochemical and Sensory Data

The following table summarizes the projected data for **cyclopentyl dodecanoate**, based on analogous compounds.

Property	Hypothetical Value	Reference Compounds
Molecular Formula	C ₁₇ H ₃₂ O ₂	-
Molecular Weight	268.44 g/mol	-
Appearance	Colorless to pale yellow liquid	Amyl laurate[1], other fatty acid esters
Odor Profile	Waxy, slightly fruity (pear, tropical), with fatty and creamy undertones	Amyl laurate[1], other dodecanoates
Flavor Profile	Fatty, creamy, with a subtle fruity and waxy character	Amyl laurate[1]
Boiling Point (est.)	~300-320 °C at 760 mmHg	Amyl laurate[1]
Solubility	Soluble in ethanol and other common organic solvents; insoluble in water	Common for esters of this molecular weight
Vapor Pressure (est.)	Low; indicative of a base or middle note in fragrance	General properties of high molecular weight esters

Experimental Protocols

Synthesis of Cyclopentyl Dodecanoate via Fischer Esterification

This protocol describes a standard laboratory procedure for the synthesis of **cyclopentyl dodecanoate**.

Materials:

- Dodecanoic acid (Lauric acid)
- Cyclopentanol
- Sulfuric acid (concentrated, as catalyst)

- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard distillation apparatus

Procedure:

- Combine equimolar amounts of dodecanoic acid and cyclopentanol in a round-bottom flask.
- Add toluene to approximately 20% of the total volume of the reactants.
- Add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the molar amount of the limiting reagent).
- Assemble the Dean-Stark apparatus with the condenser and heating mantle.
- Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is complete when no more water is formed.

- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with:
 - Deionized water
 - 5% sodium bicarbonate solution (to neutralize the acid catalyst)
 - Brine
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Remove the toluene using a rotary evaporator.
- Purify the crude **cyclopentyl dodecanoate** by vacuum distillation.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle concentrated sulfuric acid with extreme care.

Sensory Evaluation Protocol for a Novel Fragrance Intermediate

This protocol outlines a method for the sensory analysis of a new fragrance ingredient using a trained panel.^{[2][3]}

Objective: To characterize the odor profile of **cyclopentyl dodecanoate**.

Materials:

- **Cyclopentyl dodecanoate** (purified)

- Ethanol (odorless, as solvent)
- Glass vials with caps
- Perfumery smelling strips
- A panel of at least 5-10 trained sensory assessors

Procedure:

- Sample Preparation: Prepare dilutions of **cyclopentyl dodecanoate** in ethanol at 10%, 1%, and 0.1% (w/w).
- Panelist Training: Ensure panelists are familiar with standard fragrance descriptors and evaluation procedures.
- Evaluation:
 - Provide each panelist with coded samples of the dilutions and a blank (ethanol).
 - Instruct panelists to dip a clean smelling strip into each vial.
 - Panelists should evaluate the odor at three time points:
 - Top note: Immediately after dipping.
 - Middle note: After 15-30 minutes.
 - Base note: After 2-4 hours.
 - Panelists will record the odor characteristics using a standardized scoresheet with a list of descriptors (e.g., fruity, waxy, floral, fatty, etc.) and an intensity scale (e.g., 1-10).
- Data Analysis:
 - Compile the descriptor data from all panelists.
 - Calculate the average intensity ratings for each descriptor at each time point.

- Create a sensory profile (e.g., a spider web chart) to visualize the odor characteristics.

Performance and Stability in a Consumer Product Base

Objective: To evaluate the stability and performance of **cyclopentyl dodecanoate** in a simple lotion base.

Materials:

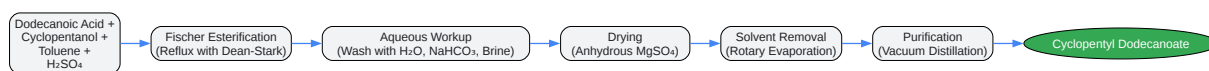
- **Cyclopentyl dodecanoate**
- Unscented lotion base
- Glass beakers and stirring rods
- Oven for accelerated stability testing
- pH meter

Procedure:

- Formulation: Prepare two batches of lotion:
 - Test Sample: Incorporate **cyclopentyl dodecanoate** at a concentration of 0.5% (w/w) into the lotion base.
 - Control Sample: Unscented lotion base.
- Initial Evaluation:
 - Assess the initial odor of the test sample.
 - Measure the initial pH and observe the appearance (color, texture) of both samples.
- Accelerated Stability Testing:
 - Store aliquots of both samples at 40°C for 4, 8, and 12 weeks.
 - At each time point, evaluate the samples for:

- Changes in odor (intensity and character).
- Changes in color and texture.
- Changes in pH.
- Data Analysis:
 - Compare the changes in the test sample to the control sample over time.
 - Document any signs of instability, such as discoloration, phase separation, or significant changes in odor or pH.

Visualizations



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Caption: Synthesis Workflow for **Cyclopentyl Dodecanoate**.

Caption: Sensory Evaluation Workflow for a Novel Fragrance Intermediate.

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